

Introduction: Situating Propyl Vanillate in Modern Chemistry

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Compound of Interest

Compound Name: *Propyl 4-hydroxy-3-methoxybenzoate*

CAS No.: 6273-95-6

Cat. No.: B184999

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Propyl vanillate (**Propyl 4-hydroxy-3-methoxybenzoate**), a propyl ester derivative of vanillic acid, stands at the intersection of sustainable chemistry and functional materials science. Vanillic acid itself is a promising bio-based monomer, readily derived from lignin, one of the most abundant natural polymers on Earth.^[1] The esterification to Propyl vanillate modifies its physical properties, such as solubility and volatility, while retaining the core chemical functionality of the vanilloid structure—most notably, its antioxidant potential. This guide provides a comprehensive technical overview of the physical, chemical, and spectroscopic properties of Propyl vanillate, offering field-proven insights and detailed experimental protocols for researchers in drug development, materials science, and food chemistry.

Molecular Identity:

- Systematic Name: **Propyl 4-hydroxy-3-methoxybenzoate**
- CAS Number: 6273-95-6^[2]
- Molecular Formula: C₁₁H₁₄O₄^[2]

- Molecular Weight: 210.23 g/mol [\[2\]](#)

Part 1: Physicochemical Properties

The physicochemical profile of a compound dictates its behavior in various matrices and is fundamental to formulation, application, and biological interaction. While extensive experimental data for Propyl vanillate is not broadly published, we can characterize its properties through a combination of computational data and reasoned extrapolation from closely related analogs.

Quantitative Data Summary

The following table summarizes key computed and expected physical properties for Propyl vanillate.

Property	Value / Expected Behavior	Data Source / Justification
Molecular Weight	210.23 g/mol	ChemScene[2]
Melting Point (°C)	Not experimentally determined. Expected to be a low-melting solid at room temperature.	Based on analogs like Methyl vanillate (64-67 °C) and the plasticizing effect of a longer alkyl chain.
Boiling Point (°C)	Not experimentally determined.	Higher than analogs like Methyl vanillate (285-287 °C) due to increased molecular weight.
Appearance	Expected to be a white to off-white crystalline solid.	Common appearance for purified phenolic esters.
Solubility	Water: Sparingly soluble. Organic Solvents: Soluble in polar organic solvents (e.g., ethanol, methanol, DMSO, ethyl acetate).	The phenolic hydroxyl and ester groups allow for hydrogen bonding, but the overall molecule has significant non-polar character from the propyl chain and aromatic ring.
LogP (Octanol/Water)	1.9676	Computational; ChemScene[2]
Topological Polar Surface Area (TPSA)	55.76 Å ²	Computational; ChemScene[2]
Hydrogen Bond Donors	1 (Phenolic -OH)	Computational; ChemScene[2]
Hydrogen Bond Acceptors	4 (2x Ester Oxygens, 1x Methoxy Oxygen, 1x Hydroxyl Oxygen)	Computational; ChemScene[2]

Causality Behind Physical Properties

- Solubility: The molecular structure of Propyl vanillate presents a classic case of amphiphilicity. The polar "head" consists of a phenolic hydroxyl group, an ester group, and a methoxy group, all capable of engaging in hydrogen bonding with polar solvents like water and alcohols.[3] However, the non-polar aromatic ring and the three-carbon propyl chain

contribute significant hydrophobic character. This duality explains its limited solubility in water and high solubility in moderately polar to polar organic solvents that can accommodate both regions of the molecule.

- **Melting and Boiling Points:** The melting and boiling points of phenolic esters are governed by intermolecular forces: hydrogen bonding from the phenolic -OH group, dipole-dipole interactions from the ester and methoxy groups, and van der Waals forces along the entire molecule. While specific experimental values are unavailable, we can predict that Propyl vanillate will have a higher boiling point than its shorter-chain analogs (methyl and ethyl vanillate) due to increased van der Waals forces associated with its larger molecular mass.

Part 2: Chemical Properties and Reactivity

Antioxidant Activity: The Free Radical Scavenging Mechanism

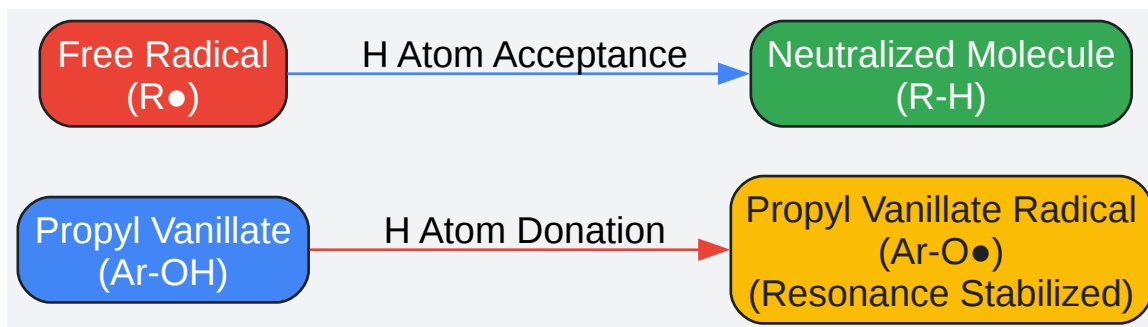
The primary chemical utility of Propyl vanillate, like many phenolic compounds, lies in its antioxidant activity.^{[3][4]} This function is almost entirely attributable to the phenolic hydroxyl (-OH) group attached to the aromatic ring. It neutralizes highly reactive free radicals, which are implicated in oxidative stress, material degradation, and food spoilage.

The dominant mechanism is Hydrogen Atom Transfer (HAT).^[5] In this process, the phenolic hydroxyl group donates its hydrogen atom to a free radical ($R\cdot$), effectively neutralizing it. This action transforms the Propyl vanillate into a phenoxyl radical.

Key Features of the Mechanism:

- **Donation:** The O-H bond in the phenol group is relatively weak and readily cleaves to donate a hydrogen atom.
- **Stabilization:** The resulting Propyl vanillate phenoxyl radical is significantly stabilized by resonance. The unpaired electron is delocalized across the aromatic ring and into the carbonyl group of the ester, making it far less reactive than the initial free radical it quenched.^[5]
- **Chain Termination:** By converting a highly reactive radical into a stable, resonance-delocalized one, Propyl vanillate terminates the radical chain reaction that propagates

oxidative damage.



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Caption: Hydrogen Atom Transfer (HAT) mechanism of Propyl vanillate.

Stability and Degradation Pathways

- **Oxidative Stability:** As an antioxidant, Propyl vanillate is designed to be oxidized. It is sensitive to light, air, and pro-oxidant metals. For long-term storage, it should be kept in a cool, dark place, preferably under an inert atmosphere (e.g., nitrogen).[2]
- **Hydrolytic Stability:** The ester linkage is susceptible to hydrolysis, particularly under strong acidic or basic conditions, which would yield vanillic acid and propanol. The compound shows maximum stability in solutions with a pH between 4 and 5.[6]

Part 3: Spectroscopic Analysis (Predicted)

While experimental spectra for Propyl vanillate are not readily available in public databases, its structure is simple enough to allow for a confident prediction of its key spectroscopic features based on fundamental principles and data from analogous compounds. This predictive analysis is a cornerstone of structural elucidation in chemical research.

^1H and ^{13}C NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. The predicted chemical shifts (δ) are relative to tetramethylsilane (TMS).

Assignment	^1H NMR (Predicted δ , ppm)	^{13}C NMR (Predicted δ , ppm)	Rationale
Propyl (CH_3)	~1.0 (triplet)	~10	Aliphatic methyl group, split by adjacent CH_2 .
Propyl (CH_2)	~1.8 (sextet)	~22	Aliphatic methylene, split by adjacent CH_3 and CH_2 groups.
Propyl ($\text{O}-\text{CH}_2$)	~4.2 (triplet)	~67	Methylene group attached to the electronegative ester oxygen, deshielded.
Methoxy (OCH_3)	~3.9 (singlet)	~56	Methyl group on an electronegative oxygen, no adjacent protons.
Aromatic (C5-H)	~6.9 (doublet)	~115	Ortho to the hydroxyl group.
Aromatic (C2-H)	~7.5 (doublet)	~112	Ortho to the ester group.
Aromatic (C6-H)	~7.6 (doublet of doublets)	~124	Ortho to both the methoxy and ester groups.
Phenolic (OH)	5.0 - 6.0 (broad singlet)	-	Labile proton, signal can be broad and its position is concentration/solvent dependent.
Ester (C=O)	-	~166	Carbonyl carbon, significantly deshielded.

Aromatic (C1, C3, C4)	-	~122, ~147, ~151	Quaternary carbons attached to substituents, identified by their characteristic shifts.
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Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in a molecule based on their vibrational frequencies.

- ~3400-3200 cm^{-1} (broad): O-H stretching vibration of the phenolic hydroxyl group. The broadness is due to hydrogen bonding.
- ~3100-3000 cm^{-1} (sharp): Aromatic C-H stretching.
- ~2970-2850 cm^{-1} (sharp): Aliphatic C-H stretching from the propyl and methoxy groups.
- ~1715-1690 cm^{-1} (strong, sharp): C=O stretching of the conjugated ester carbonyl group. This is one of the most prominent peaks.
- ~1600, ~1510 cm^{-1} (medium): C=C stretching vibrations within the aromatic ring.
- ~1280-1200 cm^{-1} (strong): Asymmetric C-O-C stretching of the ester group.
- ~1150-1050 cm^{-1} (strong): Symmetric C-O-C stretching of the ester and ether groups.

UV-Visible Spectroscopy

UV-Vis spectroscopy provides information about electronic transitions within the molecule, primarily related to its chromophore. The 4-hydroxy-3-methoxybenzoyl system is a strong chromophore. In a solvent like ethanol or methanol, Propyl vanillate is expected to exhibit two main absorption bands:

- $\lambda_{\text{max}} \approx 260\text{-}270 \text{ nm}$

- $\lambda_{\text{max}} \approx 290\text{-}300\text{ nm}$ These absorptions correspond to $\pi \rightarrow \pi^*$ transitions within the substituted benzene ring. The exact positions can shift depending on the solvent and pH (deprotonation of the phenolic hydroxyl in basic solution causes a bathochromic, or red, shift).

Part 4: Experimental Protocols

The following protocols are standardized methodologies that can be readily applied to determine the key properties of Propyl vanillate.

Protocol: Melting Point Determination by Differential Scanning Calorimetry (DSC)

Causality: DSC measures the difference in heat flow required to increase the temperature of a sample and a reference as a function of temperature.[7] An endothermic event, like melting, requires an influx of energy to break the crystal lattice, which appears as a distinct peak on the thermogram.[8] The onset of this peak is taken as the melting point.

Methodology:

- **Sample Preparation:** Accurately weigh 2-5 mg of dry Propyl vanillate into a Tzero aluminum DSC pan.[9] Place the corresponding lid on top.
- **Encapsulation:** Crimp the pan hermetically using a sample press to ensure a sealed environment and prevent sublimation.
- **Reference Pan:** Prepare an empty, hermetically sealed Tzero aluminum pan to serve as the reference.
- **Instrument Setup:** Place the sample pan and reference pan into the DSC autosampler tray or manual cell.
- **Thermal Program:**
 - **Equilibration:** Equilibrate the cell at 25°C.

- Heating Ramp: Ramp the temperature from 25°C to a temperature well above the expected melting point (e.g., 120°C) at a controlled rate of 10°C/min under a nitrogen purge (50 mL/min).
- Isothermal Hold: Hold at the final temperature for 2 minutes to ensure complete melting.
- Cooling Ramp: Cool the sample back to 25°C at 10°C/min.
- Data Analysis: Analyze the heat flow versus temperature curve from the heating ramp. The melting point (T_m) is determined as the onset temperature of the endothermic melting peak. The area under the peak corresponds to the enthalpy of fusion (ΔH_m).

Caption: Workflow for Melting Point Determination using DSC.

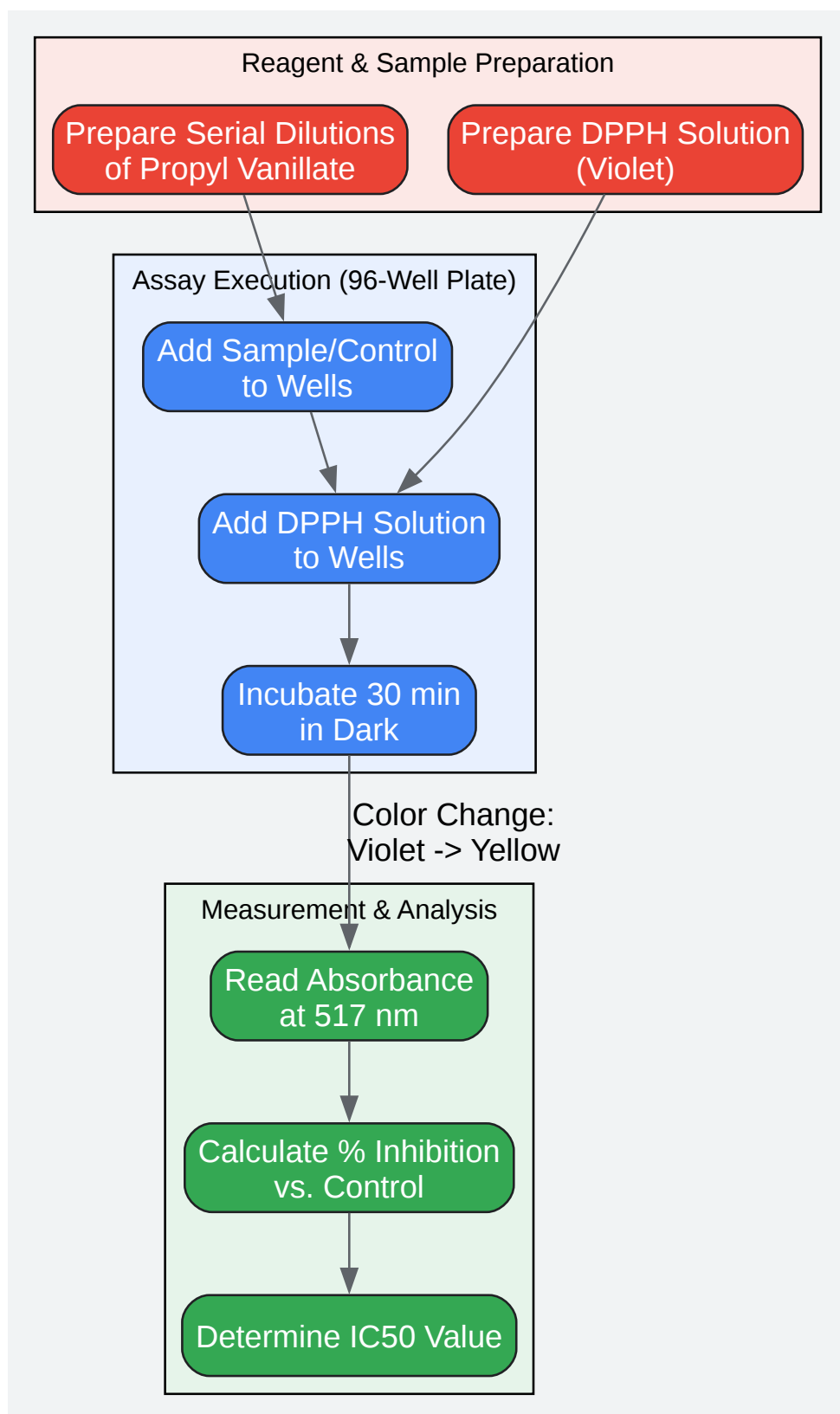
Protocol: Antioxidant Activity by DPPH Radical Scavenging Assay

Causality: The DPPH (2,2-diphenyl-1-picrylhydrazyl) assay is a colorimetric method to determine antioxidant capacity.^[10] DPPH is a stable free radical with a deep violet color. When it accepts a hydrogen atom from an antioxidant, it is reduced to the non-radical form, DPPH-H, which is pale yellow.^[11] The degree of color change, measured as a decrease in absorbance at ~517 nm, is directly proportional to the radical scavenging activity of the sample.

Methodology:

- Reagent Preparation:
 - DPPH Stock Solution: Prepare a ~120 μ M solution of DPPH in methanol.^[12] Store in an amber bottle at 4°C. The absorbance of this solution at 517 nm should be ~1.0.
 - Sample Stock Solution: Prepare a 1 mg/mL stock solution of Propyl vanillate in methanol.
 - Positive Control: Prepare a 1 mg/mL stock solution of a known antioxidant (e.g., Ascorbic Acid or Trolox) in methanol.
- Serial Dilutions: From the sample and positive control stock solutions, prepare a series of dilutions in methanol to test a range of concentrations (e.g., 1 to 200 μ g/mL).

- Assay Procedure (96-well plate format):
 - Blank: To triplicate wells, add 200 µL of methanol.
 - Control (A_control): To triplicate wells, add 100 µL of methanol and 100 µL of the DPPH working solution.
 - Sample (A_sample): To triplicate wells, add 100 µL of each Propyl vanillate dilution and 100 µL of the DPPH working solution.
 - Positive Control: To triplicate wells, add 100 µL of each positive control dilution and 100 µL of the DPPH working solution.
- Incubation: Mix the plate gently and incubate in the dark at room temperature for 30 minutes. [\[12\]](#)
- Measurement: Read the absorbance of all wells at 517 nm using a microplate reader.
- Calculation:
 - Calculate the percentage of radical scavenging activity (% Inhibition) for each concentration using the formula: $\% \text{ Inhibition} = [(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$ [\[10\]](#)
 - Plot % Inhibition versus concentration and determine the IC₅₀ value (the concentration required to scavenge 50% of the DPPH radicals).



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Caption: Workflow for the DPPH Radical Scavenging Assay.

Part 5: Safety and Handling

While a specific, comprehensive safety data sheet (SDS) for Propyl vanillate is not widely available, safe handling practices can be inferred from its chemical class (phenolic ester).

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including safety glasses with side shields, a lab coat, and chemical-resistant gloves (e.g., nitrile).
- **Handling:** Avoid inhalation of dust or vapors. Handle in a well-ventilated area or a chemical fume hood. Avoid contact with skin and eyes.^[6]
- **Storage:** Store in a tightly sealed container in a cool, dry, and dark place away from incompatible materials such as strong oxidizing agents, acids, and bases.^[2]

Conclusion

Propyl vanillate is a functionalized aromatic compound with significant potential derived from its bio-based origin and inherent antioxidant properties. Its physicochemical profile is dominated by the interplay between its polar phenolic head and its more hydrophobic ester tail, rendering it soluble in a range of organic solvents. The key to its chemical utility is the phenolic hydroxyl group, which acts as a potent free-radical scavenger via a hydrogen atom transfer mechanism. While further experimental characterization is needed to precisely define its thermal properties and spectroscopic signatures, the foundational data and protocols presented in this guide provide a robust framework for scientists and researchers to effectively utilize, analyze, and innovate with Propyl vanillate in diverse applications.

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